

Application Notes and Protocols: Solvent Yellow 157 for Waxes, Oils, and Lubricants

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Compound of Interest

Compound Name: *Solvent yellow 157*

Cat. No.: *B1590582*

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These application notes provide detailed information and protocols for the use of **Solvent Yellow 157** as a coloring agent in waxes, oils, and lubricants. **Solvent Yellow 157** is a greenish-yellow transparent solvent dye known for its high heat resistance, excellent lightfastness, and good solubility in nonpolar media, making it a suitable candidate for these applications.[\[1\]](#)[\[2\]](#)

Physicochemical Properties of Solvent Yellow 157

A comprehensive summary of the key properties of **Solvent Yellow 157** is presented in Table 1. This data is essential for determining its suitability and behavior in various formulations.

Table 1: Physicochemical Properties of **Solvent Yellow 157**

Property	Value	References
Appearance	Greenish-yellow powder	[3][4]
Color Index Name	Solvent Yellow 157	[3][5]
C.I. No.	470180	[4][5]
CAS No.	27908-75-4	[4][5]
Molecular Formula	C ₁₈ H ₇ Cl ₄ NO ₂	[4][6]
Molecular Weight	411.07 g/mol	[6]
Heat Resistance	≥300 °C	[2][7]
Light Fastness (1-8 scale)	7-8	[2][7]
Density	1.64 g/cm ³	[4][6]
Melting Point	323 °C	[2]

Solubility Data

The solubility of **Solvent Yellow 157** in various organic solvents at 20°C is detailed in Table 2. This information is critical for selecting appropriate co-solvents or for understanding its behavior in complex mixtures. The dye exhibits excellent solubility in many organic solvents but is insoluble in water.[3][8]

Table 2: Solubility of **Solvent Yellow 157** in Organic Solvents at 20°C

Solvent	Solubility (g/L)	References
Acetone	1.2	[2][7]
Butyl Acetate	4.2	[2][7]
Methylbenzene (Toluene)	10.3	[2][7]
Dichloromethane	2.4	[2][7]
Ethyl Alcohol	6.5	[2][7]

Experimental Protocols

The following are generalized protocols for the incorporation of **Solvent Yellow 157** into waxes, oils, and lubricants. Researchers should optimize these protocols based on the specific matrix and desired color intensity.

Protocol for Coloring Waxes (e.g., Paraffin, Beeswax)

This protocol outlines the steps for homogeneously dispersing **Solvent Yellow 157** in a wax matrix.

Materials:

- **Solvent Yellow 157** powder
- Wax (e.g., paraffin, beeswax, carnauba wax)
- Heat-resistant beaker or vessel
- Heating mantle or hot plate with magnetic stirring capability
- Stir bar
- Thermometer

Procedure:

- Melting the Wax: Place the desired amount of wax into the heat-resistant beaker and gently heat it until it is completely molten. The temperature should be maintained just above the melting point of the wax to avoid degradation.
- Dye Preparation: Weigh the required amount of **Solvent Yellow 157**. The concentration can be varied to achieve the desired color intensity, typically starting in the range of 0.01% to 0.2% by weight.
- Incorporation of the Dye: Add the pre-weighed **Solvent Yellow 157** powder to the molten wax while continuously stirring.

- Homogenization: Continue to stir the mixture at a constant temperature for 15-30 minutes to ensure the dye is fully dissolved and homogeneously distributed throughout the wax.
- Cooling: Once a uniform color is achieved, the colored wax can be cooled to room temperature for storage or poured into molds for specific applications.

Protocol for Coloring Oils and Lubricants

This protocol describes the method for dissolving **Solvent Yellow 157** in various oils and lubricants.

Materials:

- **Solvent Yellow 157** powder
- Oil or lubricant base (e.g., mineral oil, silicone oil, synthetic lubricant)
- Glass vial or beaker
- Magnetic stirrer and stir bar or vortex mixer
- (Optional) Water bath or heating block for gentle warming

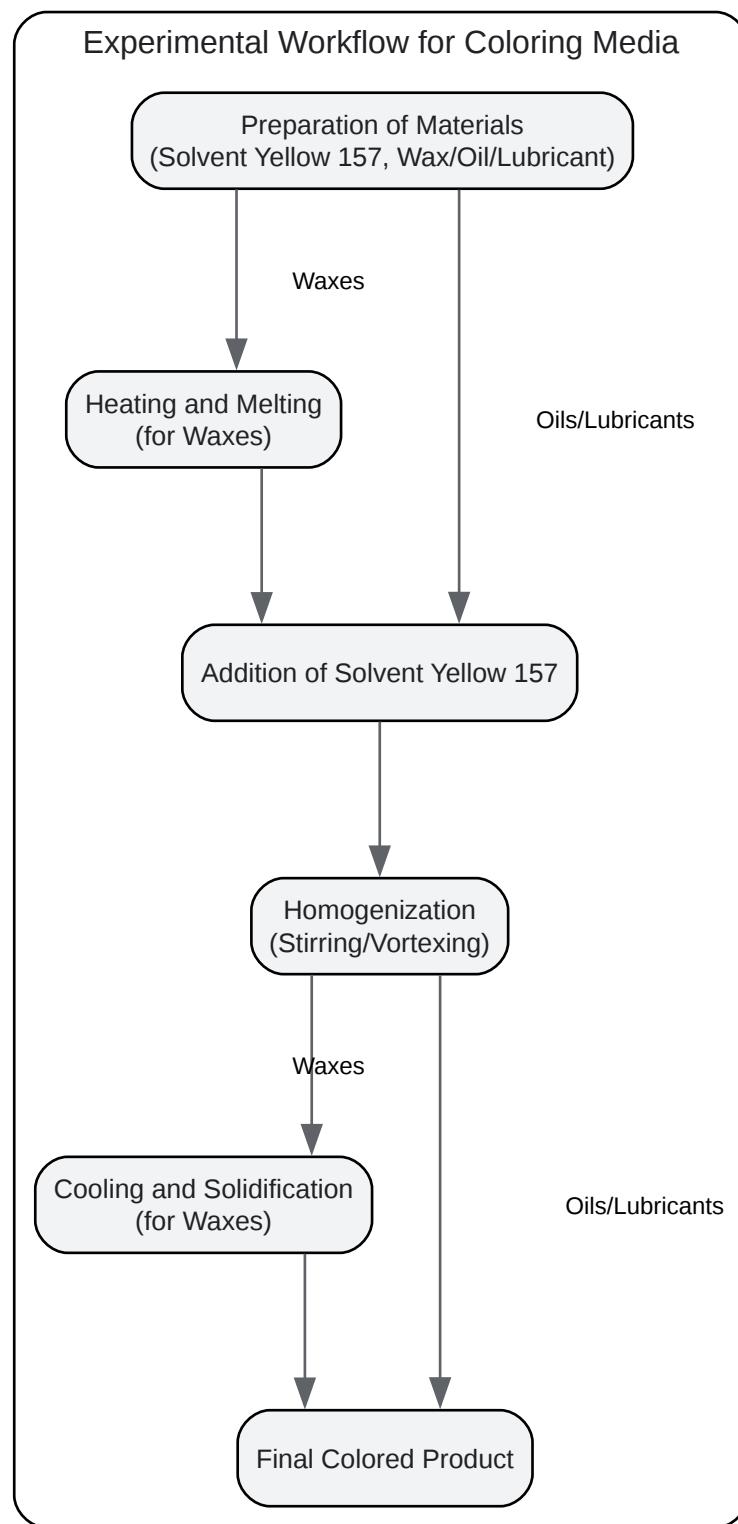
Procedure:

- Sample Preparation: Place a measured volume of the oil or lubricant into a glass vial or beaker.
- Dye Addition: Add a pre-weighed amount of **Solvent Yellow 157** to the oil. The typical concentration range is between 0.05% and 0.5% by weight, depending on the desired color depth.
- Dissolution:
 - Method A (Room Temperature): Vigorously stir the mixture using a magnetic stirrer or vortex mixer until the dye is completely dissolved. This may take several minutes to hours depending on the viscosity of the oil.

- Method B (Gentle Heating): If the dye dissolves slowly, gently warm the mixture in a water bath or on a heating block (e.g., to 40-60°C). This will decrease the viscosity of the oil and enhance the dissolution rate. Continue stirring until a clear, colored solution is obtained.
- Final Product: Once the dye is fully dissolved, the colored oil or lubricant is ready for use.

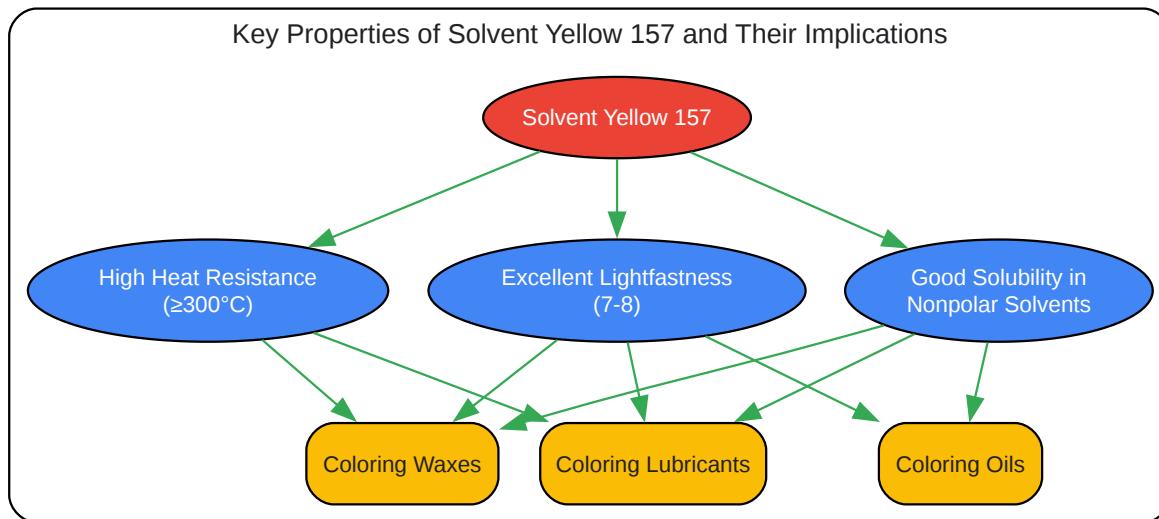
Experimental Workflow and Logical Relationships

The following diagrams illustrate the general workflow for coloring organic media with **Solvent Yellow 157** and the logical relationship of its key properties.



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Caption: General workflow for coloring waxes, oils, and lubricants with **Solvent Yellow 157**.



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Caption: Logical relationship between the properties of **Solvent Yellow 157** and its applications.

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